Introduction: The Prominence and Challenge of the Pyrazolo[4,3-d]pyrimidine Scaffold

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Compound of Interest

Compound Name:	*3-Methyl-2,4-dihydro-7h-pyrazolo[4,3-d]pyrimidin-7-one*
CAS No.:	*5399-94-0*
Cat. No.:	*B1496159*

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The pyrazolo[4,3-d]pyrimidine core is a privileged scaffold in modern medicinal chemistry, particularly in the development of protein kinase inhibitors. Its structural resemblance to adenine allows it to function as an effective "hinge-binding" motif, competitively occupying the ATP-binding site of a wide array of kinases. This has led to the successful development of therapeutics targeting Janus kinases (JAKs), Cyclin-Dependent Kinases (CDKs), and Src-family kinases, among others. For instance, Tofacitinib (Xeljanz®), a JAK inhibitor built on this scaffold, has seen widespread use in treating autoimmune diseases.

However, the very feature that makes this scaffold so potent—its ability to bind to the highly conserved ATP pocket—is also its greatest liability. The human kinome consists of over 500 members, all sharing this fundamental binding site. Consequently, inhibitors designed for one kinase are seldom perfectly selective. Undesired engagement with other kinases, known as off-target activity or cross-reactivity, can lead to a range of outcomes, from beneficial polypharmacology to severe adverse effects. Therefore, a rigorous and early cross-reactivity profiling campaign is not merely a regulatory checkbox but a cornerstone of safe and effective drug development for this compound class.

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This guide provides a comprehensive framework for designing and interpreting cross-reactivity profiles for pyrazolo[4,3-d]pyrimidine-based compounds, grounded in established experimental methodologies and field-proven insights.

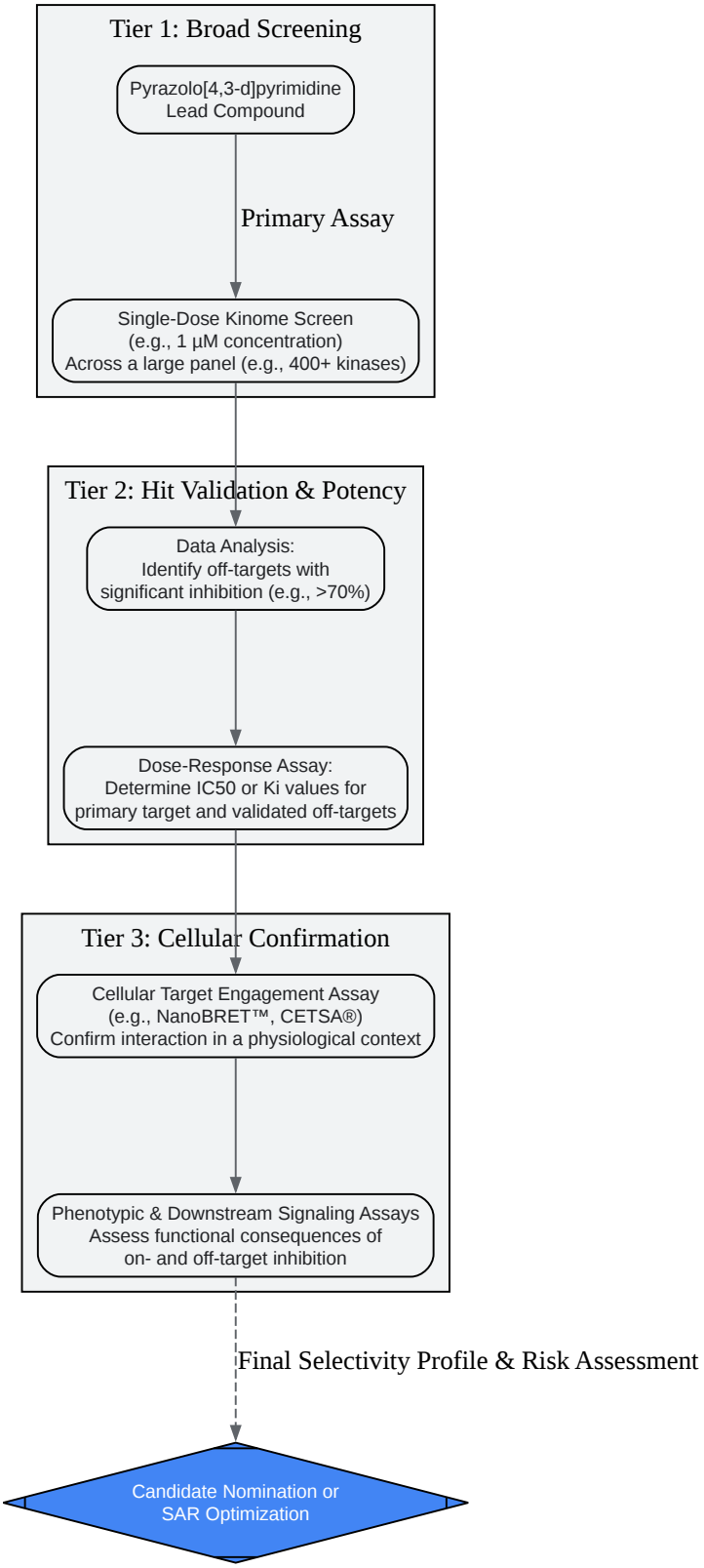
The Strategic Imperative for Kinome-Wide Selectivity Profiling

The primary goal of selectivity profiling is to build a comprehensive "fingerprint" of a compound's interactions across the human kinome. This fingerprint informs on several critical aspects:

- Mechanism of Action (MoA): It validates that the compound's biological effect is primarily driven by the intended target.
- Safety and Toxicity: It identifies potential off-targets that could mediate toxicity. For example, inhibition of kinases like KDR (VEGFR2) could lead to cardiovascular side effects, while inhibition of CDKs could result in cell cycle-related toxicities.
- Structure-Activity Relationship (SAR): It guides medicinal chemistry efforts to "dial out" unwanted interactions while retaining or improving on-target potency.
- Repurposing Opportunities: It may reveal unexpected, potent off-target activities that could be therapeutically beneficial for other indications.

A tiered approach is the most resource-effective strategy for building this profile, starting with broad, single-concentration screens and progressing to more detailed quantitative analysis for significant hits.

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Caption: Tiered workflow for kinase inhibitor cross-reactivity profiling.

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Experimental Methodologies: A Multi-Faceted Approach

No single assay can provide a complete picture of a compound's selectivity. A robust profiling campaign integrates biochemical and cellular methods to build a holistic understanding.

In Vitro Biochemical Kinase Assays

This is the workhorse of selectivity profiling. Large panels of purified recombinant kinases are used to directly measure the compound's ability to inhibit enzymatic activity.

Protocol: Large-Panel Kinase Screen (Radiometric Filter Binding Assay)

This protocol describes a standard, high-throughput method.

- Preparation:
  - Prepare a stock solution of the test compound (e.g., pyrazolo[4,3-d]pyrimidine derivative) in 100% DMSO at 100x the final desired screening concentration.
  - For a primary screen, a single concentration of 1 µM is typical, as it provides a good balance between sensitivity and avoiding false positives from non-specific interactions.
  - Prepare assay plates by dispensing the compound into appropriate wells. Include positive controls (a known broad-spectrum inhibitor like staurosporine) and negative controls (DMSO vehicle).
- Reaction Mixture:
  - Prepare a kinase reaction buffer specific to the kinase being tested. This typically includes a buffer (e.g., HEPES), $MgCl_2$, ATP, and a specific peptide or protein substrate.
  - Critically, the ATP concentration should be at or near the Michaelis-Menten constant (Km) for each kinase. Using a physiological ATP concentration (1-2 mM) can be misleading, as it will make non-ATP competitive inhibitors appear weaker than they are. For ATP-competitive scaffolds like pyrazolo[4,3-d]pyrimidines, using Km is the industry standard for generating comparable IC50 values.

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- For this radiometric assay, [γ-^{33}P]-ATP is included in the ATP mixture.

- Initiation and Incubation:
  - Add the specific kinase enzyme to each well.
  - Initiate the phosphorylation reaction by adding the ATP/substrate mixture.
  - Incubate the plate at a controlled temperature (e.g., 30°C) for a predetermined time (e.g., 60-120 minutes), ensuring the reaction remains in the linear range.

- Termination and Detection:
  - Stop the reaction by adding an acidic solution (e.g., phosphoric acid).
  - Transfer the reaction mixture to a filter membrane (e.g., phosphocellulose) which binds the phosphorylated peptide substrate.
  - Wash the filter extensively to remove unincorporated [γ-^{33}P]-ATP.
  - Measure the radioactivity retained on the filter using a scintillation counter. The signal is directly proportional to kinase activity.

- Data Analysis:
  - Calculate the percent inhibition for the test compound relative to the DMSO control.
  - % Inhibition = 100 * (1 - (Signal_Compound - Signal_Background) / (Signal_DMSO - Signal_Background))
  - Off-targets showing significant inhibition (a common threshold is >70-80% at 1 µM) are flagged for follow-up dose-response analysis to determine their IC50 values.

Cellular Target Engagement Assays

Biochemical assays test against isolated enzymes. Cellular assays confirm that the compound can penetrate the cell membrane, engage its target in the crowded cytoplasm, and compete with high physiological concentrations of ATP.

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Protocol: NanoBRET™ Target Engagement Assay

This bioluminescence resonance energy transfer (BRET)-based method measures compound binding to a specific target protein in live cells.

- Cell Line Preparation:
  - Use a human cell line (e.g., HEK293) engineered to transiently or stably express the kinase of interest as a fusion protein with NanoLuc® luciferase.
- Assay Setup:
  - Plate the cells in a white, opaque 96- or 384-well plate.
  - Add the NanoBRET™ tracer, a fluorescently-labeled ATP-competitive ligand that binds to the target kinase, to all wells.
  - Add the pyrazolo[4,3-d]pyrimidine test compound in a serial dilution. Include no-compound and no-tracer controls.
- Incubation:
  - Incubate the plate under standard cell culture conditions (37°C, 5% CO_2) to allow the compound and tracer to reach binding equilibrium with the target protein inside the cells.
- Detection:
  - Add the NanoLuc® substrate (furimazine) to the wells. If the tracer is bound to the NanoLuc®-kinase fusion, the energy from the luciferase reaction is transferred to the fluorescent tracer, which then emits light at its characteristic wavelength.
  - Measure both the donor (luciferase) and acceptor (tracer) emission signals using a BRET-capable plate reader.
- Data Analysis:
  - Calculate the BRET ratio (Acceptor Emission / Donor Emission).

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- When the test compound binds to the kinase, it displaces the tracer, leading to a decrease in the BRET ratio.
- Plot the BRET ratio against the compound concentration and fit to a sigmoidal dose-response curve to determine the cellular IC50, which reflects the compound's target engagement potency in a living system.

Comparative Data Analysis: A Case Study

To illustrate the output of a cross-reactivity campaign, the table below presents a synthesized comparison of two hypothetical pyrazolo[4,3-d]pyrimidine compounds based on publicly available data for compounds with this scaffold.

- Compound A: A highly potent and selective JAK3 inhibitor, designed for autoimmune indications.
- Compound B: A CDK2 inhibitor designed for oncology, with known off-target activity against CDK9.

Table 1: Comparative Cross-Reactivity Profile

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Target Kinase	Compound A (JAK3 Inhibitor) IC50 (nM)	Compound B (CDK2 Inhibitor) IC50 (nM)	Rationale for Inclusion
Primary Targets			
JAK3	1.1	>10,000	Primary target for Compound A.
CDK2	>10,000	5.2	Primary target for Compound B.
JAK Family			High homology within the family.
JAK1	115	>10,000	Assesses selectivity against other JAKs.
JAK2	25	>10,000	Critical for safety (hematopoiesis).
TYK2	530	>10,000	Another member of the JAK family.
CDK Family			High homology within the family.
CDK1	>10,000	150	Potential for cell cycle side effects.
CDK9	>10,000	25	Common off-target for CDK2 inhibitors.
Common Off-Targets			Frequently hit by ATP-competitive inhibitors.
KDR (VEGFR2)	2,500	1,200	Cardiovascular safety liability.
SRC	>10,000	850	Important signaling node.

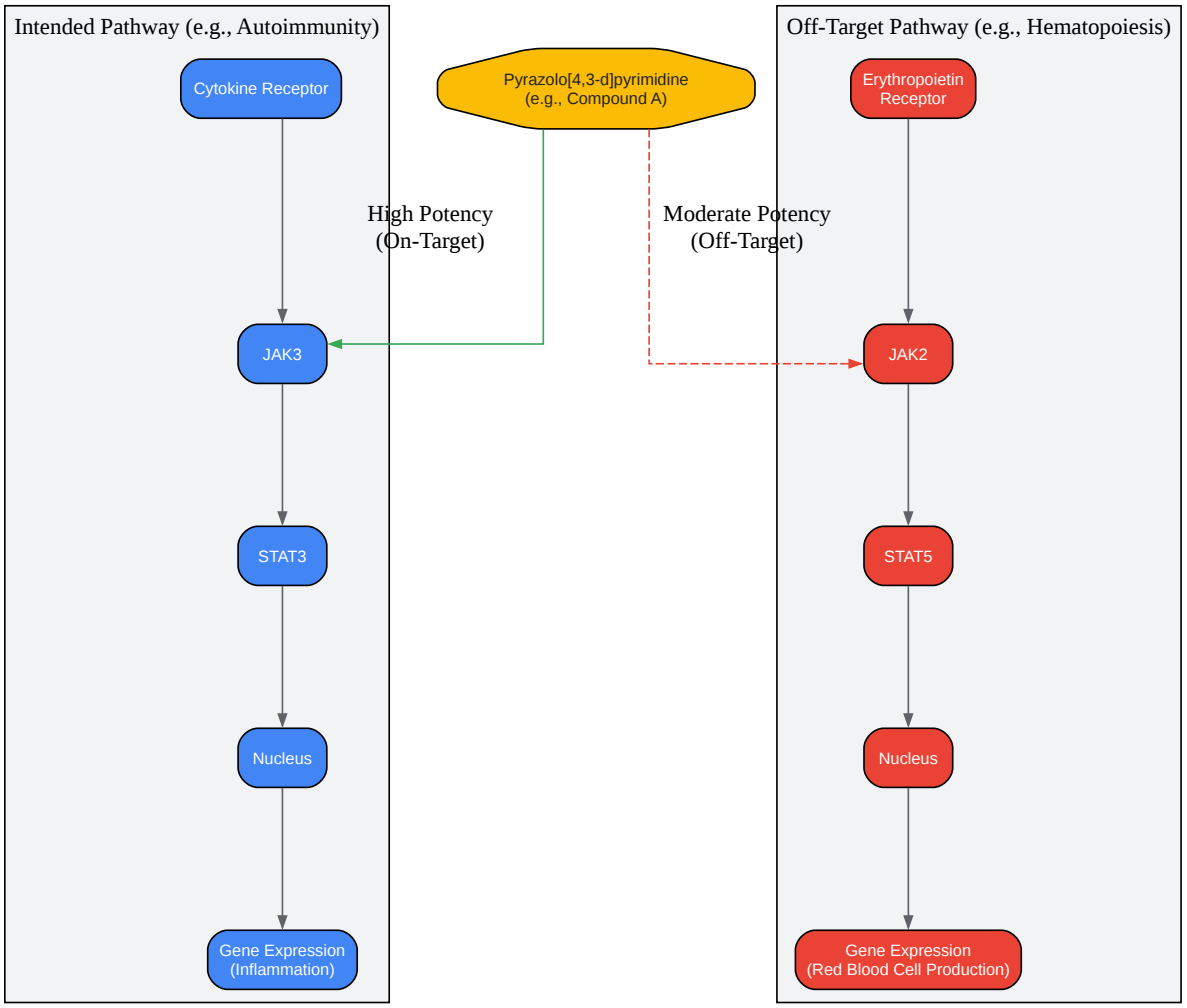
| LCK | 8,500 | 3,000 | T-cell signaling kinase. |

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Interpretation:

- Compound A demonstrates excellent potency for its primary target, JAK3. Its selectivity over JAK1 and TYK2 is good, but its potency against JAK2 (only a ~23-fold window) is a potential liability that would need to be monitored closely for hematological side effects.
- Compound B is a potent CDK2 inhibitor but shows significant activity against CDK9. This could be a desirable polypharmacology for certain cancers where dual inhibition is beneficial, or it could be an unwanted off-target effect. Its micromolar activity against KDR and SRC suggests a lower risk of off-target effects mediated by these kinases at therapeutic concentrations.

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Caption: On-target vs. off-target pathway engagement.

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Conclusion and Future Directions

The pyrazolo[4,3-d]pyrimidine scaffold will undoubtedly continue to be a valuable starting point for the development of novel kinase inhibitors. However, its inherent potential for cross-reactivity necessitates a rigorous and intelligent profiling strategy. By combining broad, kinome-wide biochemical screens with targeted, quantitative follow-ups and confirming biological relevance with cellular target engagement assays, development teams can build a comprehensive understanding of their compound's selectivity profile. This data-driven approach is essential for mitigating safety risks, elucidating the true mechanism of action, and ultimately, developing safer and more effective medicines. The future of selectivity profiling will likely involve an even greater integration of chemoproteomics and computational prediction to identify potential off-targets earlier in the discovery process, further refining the path from chemical scaffold to clinical success.

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